

# Dhx9-IN-5 degradation and proper storage conditions

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## Compound of Interest

Compound Name: Dhx9-IN-5

Cat. No.: B15137974

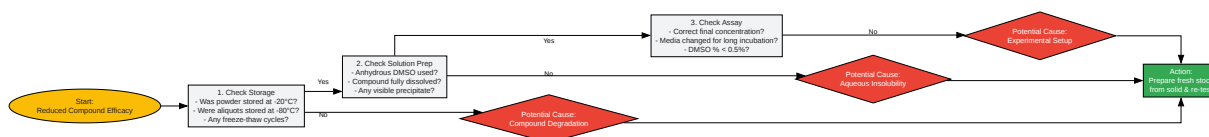
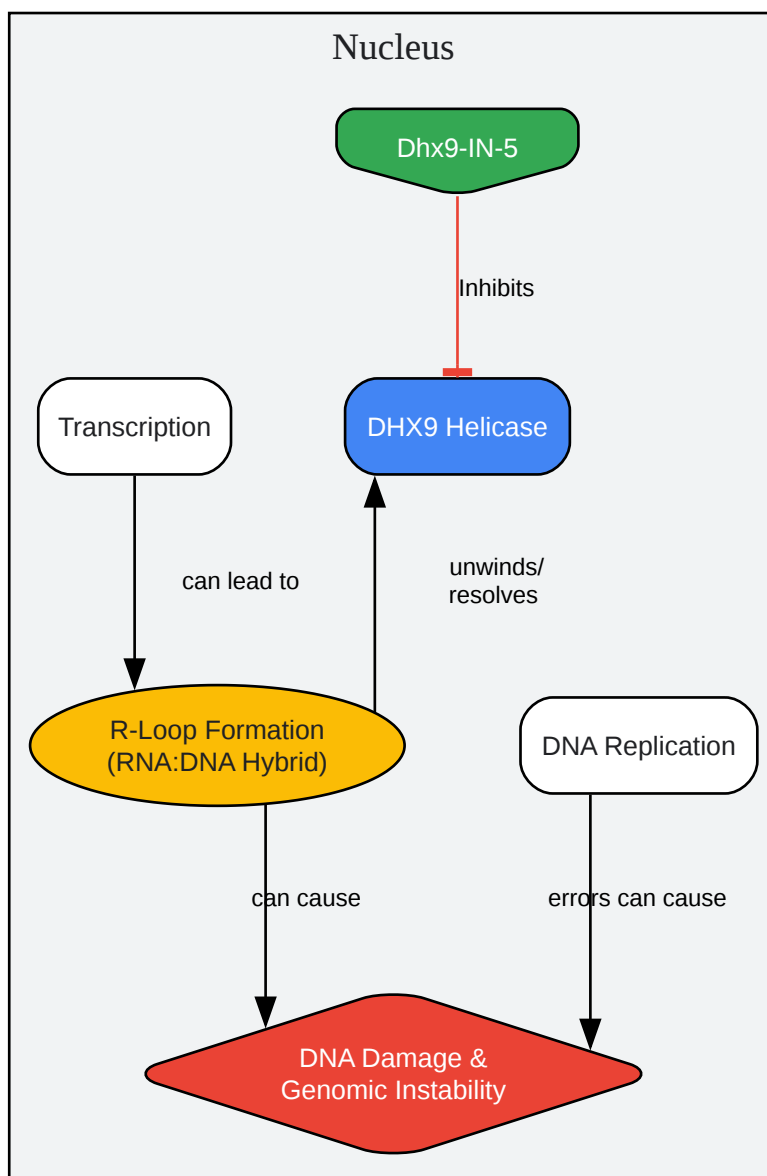
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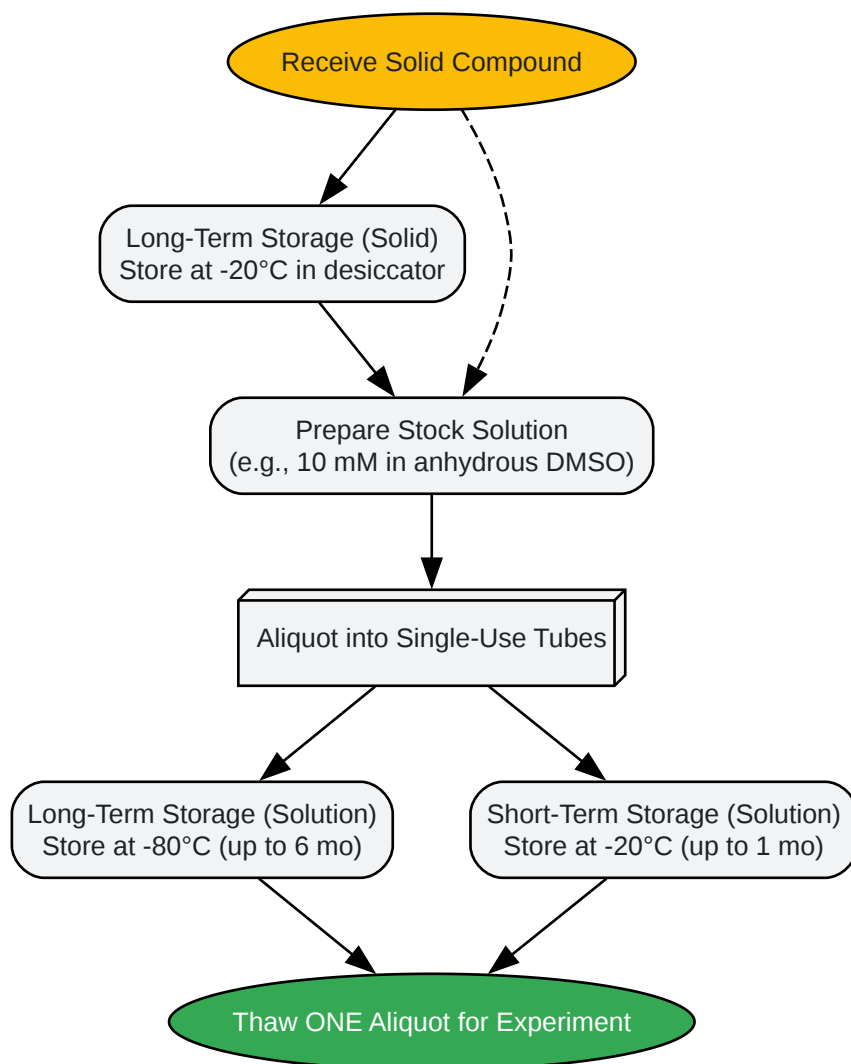
## Technical Support Center: Dhx9-IN-5

This guide provides researchers, scientists, and drug development professionals with essential information on the proper storage, handling, and troubleshooting of the RNA helicase inhibitor, **Dhx9-IN-5**.

## Understanding the Target: DHX9 Helicase

DExH-Box Helicase 9 (DHX9) is a multi-functional protein that plays a central role in numerous cellular processes by unwinding DNA and RNA duplexes as well as more complex nucleic acid structures.<sup>[1][2]</sup> Its key functions include regulating DNA replication, transcription, translation, and maintaining genomic stability.<sup>[1][2][3]</sup> DHX9 is particularly important for resolving R-loops, which are RNA:DNA hybrid structures that can form during transcription and lead to DNA damage and genomic instability if not properly processed. Due to its critical roles, the dysregulation of DHX9 is implicated in various cancers, making it a significant target for therapeutic development. **Dhx9-IN-5** is a potent small molecule inhibitor of the RNA helicase activity of DHX9.





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## References

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